

# molecular weight and formula of 3-Methoxy-4-[(4-nitrophenyl)methoxy]benzaldehyde

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## Compound of Interest

Compound Name: 3-Methoxy-4-[(4-nitrophenyl)methoxy]benzaldehyde

Cat. No.: B185963

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## An In-depth Technical Guide to 3-Methoxy-4-[(4-nitrophenyl)methoxy]benzaldehyde

This technical guide provides a comprehensive overview of **3-Methoxy-4-[(4-nitrophenyl)methoxy]benzaldehyde**, a significant intermediate in synthetic organic chemistry. The document is tailored for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and potential applications.

### Core Compound Properties

**3-Methoxy-4-[(4-nitrophenyl)methoxy]benzaldehyde**, also known as 3-Methoxy-4-(4-nitrobenzyloxy)benzaldehyde, is a derivative of vanillin.<sup>[1][2]</sup> Its chemical structure incorporates a methoxy group and a 4-nitrobenzyloxy substituent on the benzaldehyde ring, making it a valuable precursor for the synthesis of more complex molecules, particularly Schiff bases which have applications in mimicking proteins and enzymes.<sup>[1][3]</sup>

Identifier	Value
Molecular Formula	C15H13NO5[1][2][4]
Molecular Weight	287.27 g/mol
CAS Number	81307-09-7[4]
Boiling Point	480°C at 760 mmHg[4]
Density	1.296 g/cm <sup>3</sup> [4]
Flash Point	214.1°C[4]
Refractive Index	1.615[4]

## Experimental Protocols: Synthesis of 3-Methoxy-4-[(4-nitrophenyl)methoxy]benzaldehyde

The synthesis of this compound involves the reaction of isovanillin (3-hydroxy-4-methoxybenzaldehyde) with 4-nitrobenzyl bromide. The following protocol is based on established synthetic methods.

### Materials:

- Isovanillin (3-hydroxy-4-methoxybenzaldehyde)
- 4-nitrobenzyl bromide
- Pyridine
- Anhydrous acetonitrile
- Ice-water

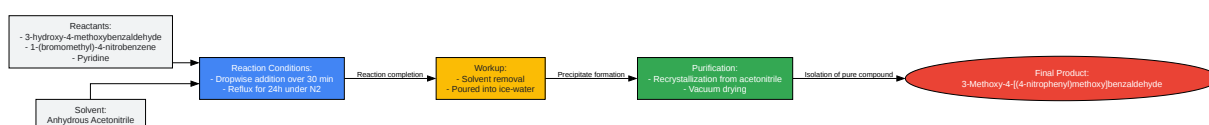
### Procedure:

- A solution of 3-hydroxy-4-methoxybenzaldehyde (10 mmol) in anhydrous acetonitrile (100 ml) is prepared.

- A solution of 1-(bromomethyl)-4-nitrobenzene (10 mmol) and pyridine (10 mmol) in anhydrous acetonitrile (50 ml) is prepared.
- The isovanillin solution is added dropwise to the 1-(bromomethyl)-4-nitrobenzene solution over a period of 30 minutes.
- The resulting mixture is refluxed for 24 hours under a nitrogen atmosphere.[3]
- After reflux, the solvent is removed under reduced pressure.
- The resulting mixture is then poured into ice-water (100 ml), which causes the product to precipitate.
- The yellow precipitate is isolated, recrystallized from acetonitrile, and dried in a vacuum to yield the pure compound.[3]

## Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-Methoxy-4-[(4-nitrophenyl)methoxy]benzaldehyde**.



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Synthesis Workflow Diagram

## Applications in Research and Drug Development

While direct involvement in signaling pathways for **3-Methoxy-4-[(4-nitrophenyl)methoxy]benzaldehyde** is not extensively documented, its role as a precursor for Schiff bases is of significant interest.[1][3] Schiff bases are known for their wide range of biological activities and are investigated for their potential as therapeutic agents.

Furthermore, related nitrobenzaldehyde derivatives are utilized as key intermediates in the synthesis of various pharmaceuticals, including anti-cancer agents, and in the formulation of specialty chemicals and dyes.[5] The presence of the nitro group and the overall molecular architecture of **3-Methoxy-4-[(4-nitrophenyl)methoxy]benzaldehyde** suggest its potential as a scaffold in the development of novel compounds with biological activity. The methoxy functional group, as seen in derivatives of resveratrol, can play a role in modulating inflammatory responses through signaling pathways like MAPK and NF-κB, although this specific activity has not been confirmed for the title compound.[6]

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